Technical Guide: Structure-Activity Relationship of 5-Methyl-1H-Pyrazol-1-yl Derivatives

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Compound of Interest

Compound Name:	*3-(5-methyl-1H-pyrazol-1-yl)propanethioamide*
CAS No.:	*1006460-98-5*
Cat. No.:	*B2366562*

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Abstract

This technical guide provides a comprehensive analysis of 5-methyl-1H-pyrazol-1-yl derivatives, a privileged scaffold in medicinal chemistry. We explore the synthetic pathways, specifically the regioselective Knorr condensation, and dissect the Structure-Activity Relationship (SAR) governing their potent anti-inflammatory, antimicrobial, and anticancer profiles. Special emphasis is placed on the molecular mechanisms of Cyclooxygenase-2 (COX-2) inhibition and Androgen Receptor (AR) antagonism.

Introduction: The 5-Methyl-1H-Pyrazole Scaffold

The pyrazole ring is a five-membered heterocycle containing two adjacent nitrogen atoms.[1][2] The 5-methyl-1H-pyrazol-1-yl moiety is distinct due to the steric and electronic influence of the methyl group at the C5 position. This structural feature often dictates the regioselectivity of electrophilic substitutions and the binding conformation within protein active sites.

Unlike its 3-methyl isomer, the 5-methyl variant forces the N1-substituent out of planarity with the pyrazole ring due to steric clash, a conformational lock that is critical for selectivity in

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targets like COX-2 and p38 MAP kinase.

Chemical Synthesis: Regioselective Construction

The primary route to 5-methyl-1H-pyrazol-1-yl derivatives is the condensation of 1,3-dicarbonyl compounds with substituted hydrazines.

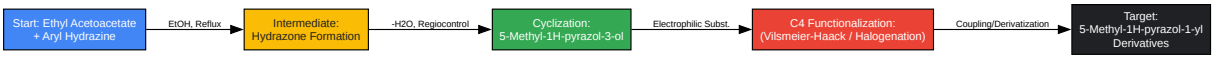
Core Synthetic Workflow (Knorr Pyrazole Synthesis)

The reaction between ethyl acetoacetate and aryl hydrazines typically yields a mixture of 3-methyl and 5-methyl isomers. However, reaction conditions can be tuned to favor the 5-methyl congener.

Key Reaction:

Visualization: Synthetic Pathway

The following diagram illustrates the divergent synthesis and functionalization of the scaffold.



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Figure 1: General synthetic workflow for accessing 5-methyl-1H-pyrazol-1-yl libraries.

Pharmacological Profile & Mechanism of Action[3]

Anti-Inflammatory (COX-2 Inhibition)

The most validated application of this scaffold is in the design of selective COX-2 inhibitors. The 5-methyl group plays a pivotal role by fitting into the hydrophobic pocket of the COX-2 enzyme, differentiating it from the constitutive COX-1 isoform.

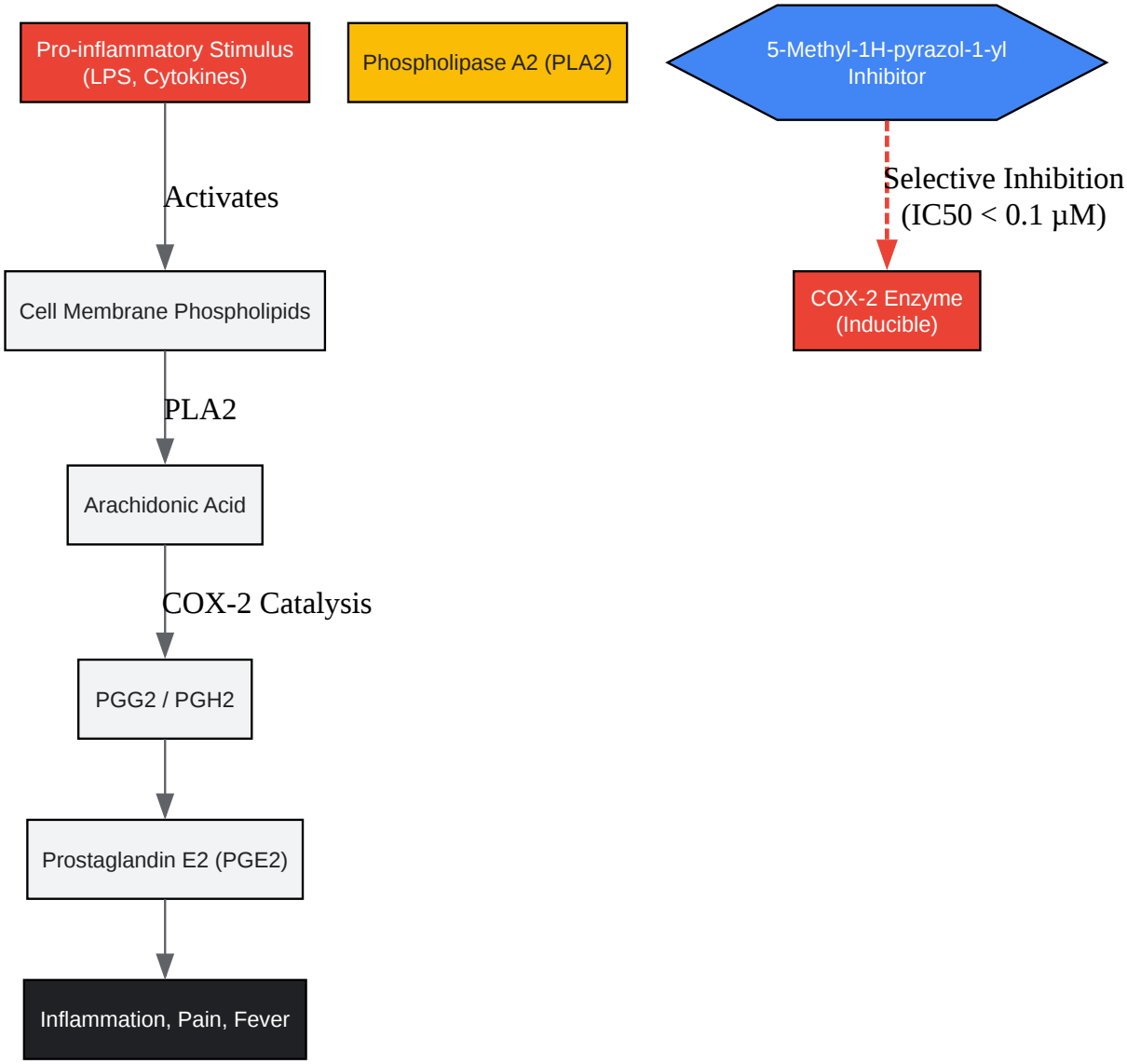
Mechanism:

- Binding: The N1-aryl group (often sulfonated) anchors the molecule in the COX-2 side pocket (Arg120).

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- Selectivity: The 5-methyl group provides a steric bulk that is tolerated by the larger active site of COX-2 but clashes with the Ile523 residue in COX-1.

Visualization: COX-2 Signaling Inhibition



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Figure 2: Mechanism of action showing the interception of the Arachidonic Acid cascade by 5-methyl-pyrazole derivatives.

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Antimicrobial Activity

Derivatives bearing oxadiazole or thiadiazole moieties at the C3 or C4 position have shown potent activity against S. aureus and E. coli. The mechanism involves the disruption of bacterial cell wall synthesis and inhibition of DNA gyrase.

Structure-Activity Relationship (SAR) Analysis

The SAR of 5-methyl-1H-pyrazol-1-yl derivatives is highly position-dependent. Below is a detailed breakdown of how substitutions affect biological potency.

SAR Map

- Position N1 (The Anchor):
  - Requirement: An aromatic ring is essential for hydrophobic interaction.
  - Optimization: Electron-withdrawing groups (e.g.,

    ,

    ,

) at the para position of the N1-phenyl ring significantly enhance COX-2 selectivity and anti-inflammatory potency.
- Position C3 (The Effector):
  - Requirement: Hydrogen bonding acceptors or lipophilic groups.
  - Optimization: Trifluoromethyl (

) or difluoromethyl (

) groups here mimic the pharmacophore of Celecoxib.
- Position C4 (The Modulator):
  - Requirement: Often a linker position.

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- Optimization: Introduction of an azo linkage (

) or a carbonyl group connecting to a secondary heterocycle (e.g., oxadiazole) broadens the spectrum to include antimicrobial activity.

- Position C5 (The Core):
  - Requirement: The Methyl group is non-negotiable for this specific scaffold class.
  - Effect: It forces the N1-phenyl ring to rotate perpendicular to the pyrazole plane, a conformation often required for optimal receptor fit.

Quantitative Data Summary

The following table summarizes key biological data from recent studies regarding N1-substituted derivatives.

Compound ID	N1-Substituent	C3-Substituent	Target	IC50 / Activity	Reference
5u	4-Sulfonamidophenyl	Phenyl	COX-2	1.79 μM	[1]
5s	4-Sulfonamidophenyl	4-Cl-Phenyl	COX-2	2.51 μM	[1]
A13	4-CN-Phenyl	Methyl	Androgen Receptor	0.34 μM	[2]
4c	Phenyl	Oxadiazole-linker	E. coli	MIC: 12.5 μg/mL	[3]
Celecoxib	4-Sulfonamidophenyl	Trifluoromethyl	COX-2	0.04 μM	[Standard]

Experimental Protocols

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Protocol A: Synthesis of 1-(4-Sulfonamidophenyl)-5-methyl-1H-pyrazole-3-carboxylate

Objective: To synthesize a core scaffold for COX-2 inhibition.

- Reagents: Ethyl acetoacetate (10 mmol), 4-hydrazinobenzenesulfonamide hydrochloride (10 mmol), Ethanol (absolute, 20 mL).
- Procedure:
  - Dissolve ethyl acetoacetate in absolute ethanol in a round-bottom flask.
  - Add 4-hydrazinobenzenesulfonamide hydrochloride slowly with stirring.
  - Reflux the mixture at 78°C for 4–6 hours. Monitor progress via TLC (System: Hexane/Ethyl Acetate 7:3).
  - Cool the reaction mixture to room temperature. A precipitate should form.
  - Pour the mixture into crushed ice/water (50 mL) and stir for 15 minutes.
  - Filter the solid, wash with cold water, and recrystallize from ethanol.
- Validation:
  - Yield: Expect 75–85%.
  - 1H NMR (DMSO-d6): Look for the singlet of the C5-methyl group at

    ppm and the pyrazole C4-H singlet at

    ppm.

Protocol B: In Vitro COX-2 Inhibition Assay

Objective: To quantify the inhibitory potential of synthesized derivatives.

- System: Colorimetric COX (ovine) Inhibitor Screening Assay.

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- Procedure:
  - Prepare assay buffer (0.1 M Tris-HCl, pH 8.0).
  - Add Heme and COX-2 enzyme to the reaction wells.
  - Add 10 µL of the test compound (dissolved in DMSO) at varying concentrations (0.01 µM – 100 µM).
  - Incubate for 10 minutes at 25°C.
  - Initiate reaction by adding Arachidonic Acid and the colorimetric substrate (TMPD).
  - Measure absorbance at 590 nm after 5 minutes.
- Calculation:
  - Calculate IC50 using non-linear regression analysis.

Future Outlook

The 5-methyl-1H-pyrazol-1-yl scaffold remains a fertile ground for drug discovery. Future directions include:

- Hybrid Molecules: Conjugating the pyrazole core with nitric oxide (NO) donors to reduce the gastrointestinal toxicity associated with COX inhibition.
- PROTACs: Utilizing the pyrazole moiety as the ligand for the target protein in Proteolysis Targeting Chimeras (PROTACs) to degrade oncogenic proteins like the Androgen Receptor in prostate cancer.

References

- Synthesis, anti-inflammatory, analgesic, COX1/2-inhibitory activity, and molecular docking studies of hybrid pyrazole analogues. Source: National Institutes of Health (NIH) [Link]
- Discovery of novel 5-methyl-1H-pyrazole derivatives as potential antiprostate cancer agents. Source: PubMed [Link]

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- Antimicrobial Evaluation, Synthesis, and Characterization of Some 1-(5-((1H-Pyrazol-1-yl)methyl)-2-aryl-1,3,4-oxadiazol-3(2H)-yl)ethanone Derivatives. Source: ResearchGate [Link]
- Synthesis and in Vitro Antimicrobial Activity of Some Pyrazolyl-1-carboxamide Derivatives. Source: MDPI [Link]
- Pyrazole Derivatives as Selective COX-2 Inhibitors: An Updated Review. Source: ResearchGate [Link]

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